

Application Notes and Protocols: Jurkat T-Cell Activation Assay Using BMS-1166

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Compound of Interest

Compound Name: BMS-1166

Cat. No.: B15613458

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Introduction

The Jurkat T-cell line is a cornerstone in immunological research, providing a robust and reproducible model for studying T-cell signaling and activation.^{[1][2]} This application note details a comprehensive protocol for assessing T-cell activation in Jurkat cells, focusing on the effects of **BMS-1166**, a potent small-molecule inhibitor of the Programmed Death-1 (PD-1)/Programmed Death-Ligand 1 (PD-L1) immune checkpoint interaction.^{[3][4]} **BMS-1166** has been shown to alleviate PD-L1-induced T-cell exhaustion and restore effector functions, making it a valuable tool for immuno-oncology research.^{[3][5]}

BMS-1166 primarily functions by binding to PD-L1, inducing its dimerization and blocking its interaction with PD-1.^{[5][6]} More recent studies have revealed a novel mechanism where **BMS-1166** affects the glycosylation of PD-L1 and prevents its transport from the endoplasmic reticulum to the Golgi, thereby inhibiting its function.^{[7][8]} These actions reverse the inhibitory signal on T-cells, leading to enhanced activation, cytokine production, and proliferation.^{[5][9]}

This document provides detailed protocols for a co-culture-based Jurkat T-cell activation assay, methods for assessing activation endpoints such as cytokine release and reporter gene activity,

and quantitative data on the efficacy of **BMS-1166**.

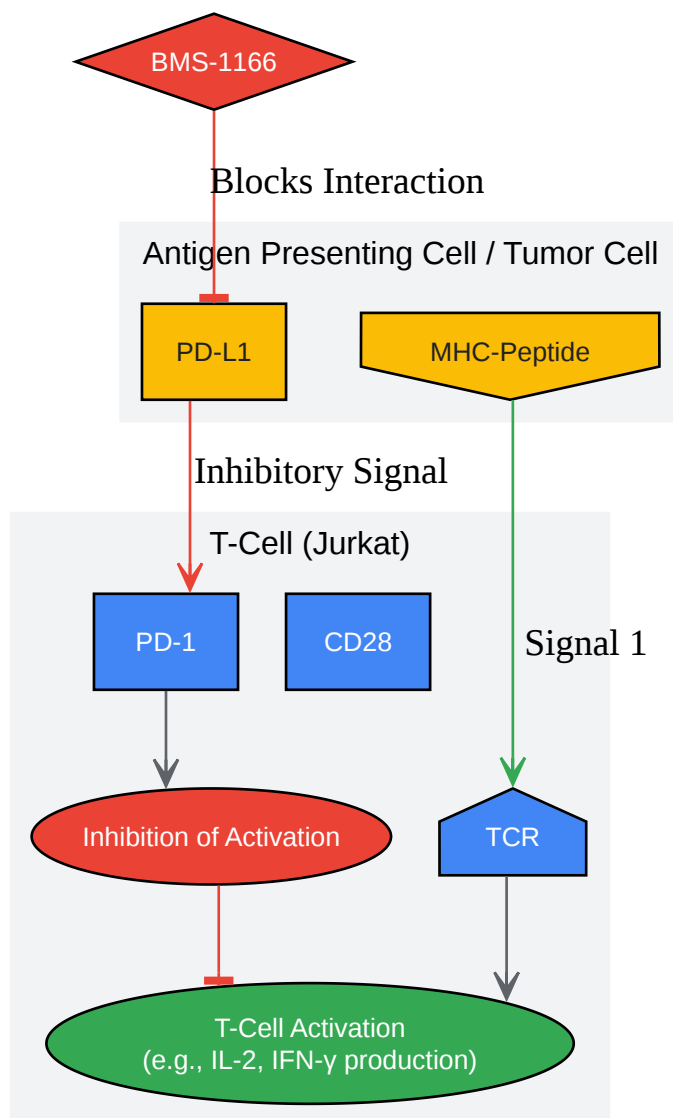
Data Presentation

In Vitro Activity of BMS-1166

Parameter	Value	Assay Condition	Reference
IC ₅₀	1.4 nM	Homogenous Time-Resolved Fluorescence (HTRF) binding assay for PD-1/PD-L1 interaction.	[9]
Effect on T-cell Activation	Restored suppressed luciferase activation	Co-culture of PC9/PD-L1 cells with Jurkat/PD-1/NFAT-luc cells, stimulated with Ionomycin and TPA. [7]	[7]
Mechanism of Action	Inhibits PD-L1 glycosylation and ER export	Western blotting and immunocytochemical staining in PC9/PD-L1 cells.[7]	[7]

Signaling Pathway and Experimental Workflow

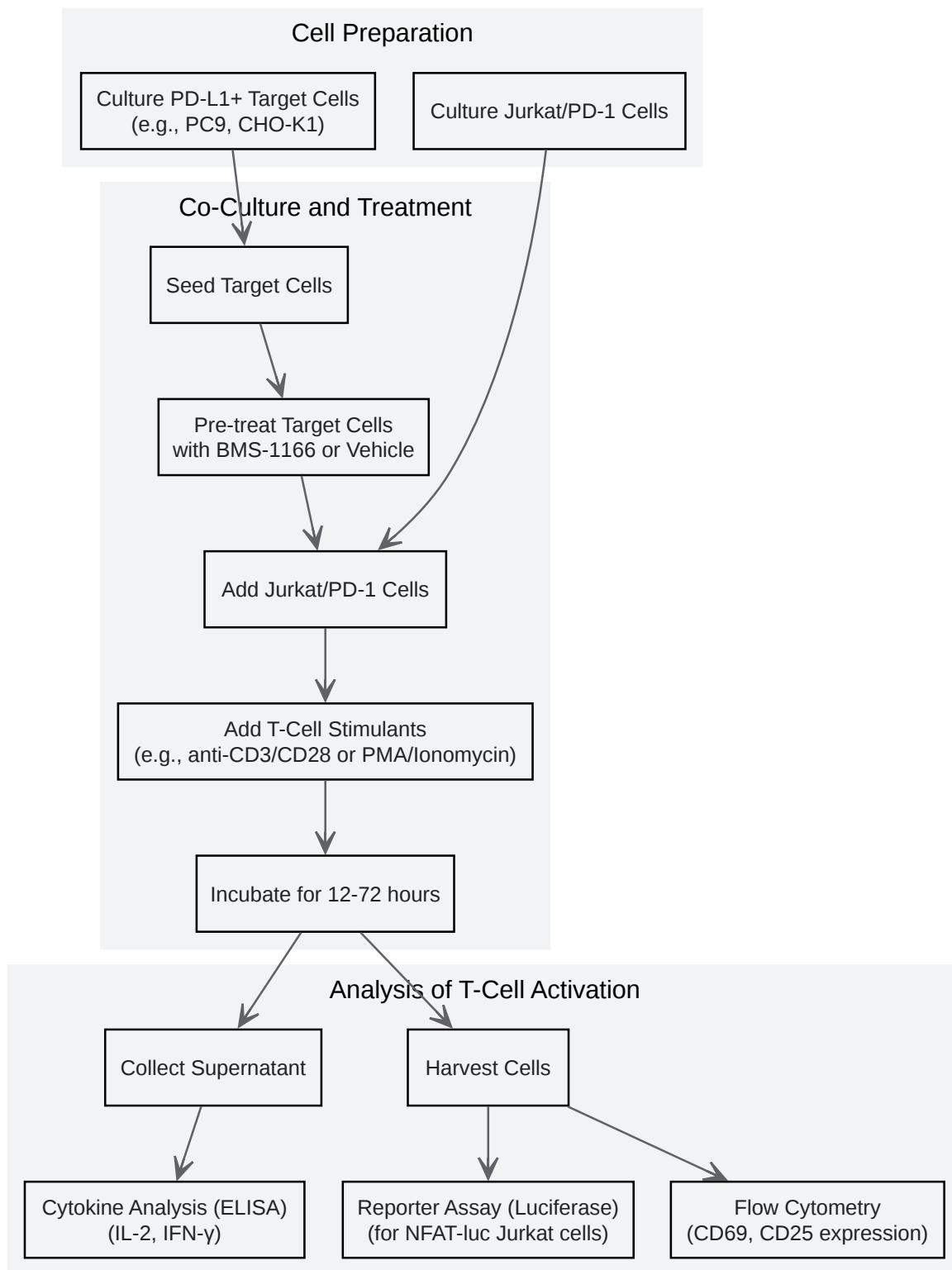
PD-1/PD-L1 Signaling Pathway and Inhibition by BMS-1166



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Caption: PD-1/PD-L1 signaling and **BMS-1166** inhibition.

Experimental Workflow for Jurkat T-Cell Activation Assay



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Caption: Jurkat T-cell activation assay workflow.

Experimental Protocols

Protocol 1: Co-culture of Jurkat/PD-1 Cells with PD-L1+ Target Cells

This protocol describes the co-culture of Jurkat cells engineered to express PD-1 with a target cell line expressing PD-L1 to assess the effect of **BMS-1166** on T-cell activation.

Materials:

- Jurkat T-cells stably expressing human PD-1 (and optionally an NFAT-luciferase reporter).
- PD-L1 expressing target cells (e.g., PC9/PD-L1 or CHO-K1/PD-L1).
- Complete RPMI-1640 medium (supplemented with 10% FBS, 1% Penicillin-Streptomycin).
- **BMS-1166** (stock solution in DMSO).
- T-cell activation stimuli (e.g., anti-CD3/anti-CD28 antibodies, or Phorbol 12-myristate 13-acetate (PMA) and Ionomycin).
- 96-well flat-bottom cell culture plates.

Procedure:

- Cell Seeding: Seed the PD-L1+ target cells in a 96-well plate at a density of 2×10^4 to 5×10^4 cells per well and allow them to adhere overnight.
- Compound Treatment: The following day, remove the medium and add fresh medium containing various concentrations of **BMS-1166** or a vehicle control (e.g., DMSO). Pre-incubate the target cells with the compound for 1-2 hours at 37°C.[7]
- Co-culture Initiation: Add the Jurkat/PD-1 cells to the wells at a desired Effector:Target (E:T) ratio (e.g., 2:1 or 5:1).
- T-Cell Stimulation: Concurrently, add T-cell activation stimuli. For example:
 - Soluble anti-CD3 (e.g., 1 $\mu\text{g}/\text{mL}$) and anti-CD28 (e.g., 2 $\mu\text{g}/\text{mL}$) antibodies.[10]

- PMA (e.g., 10 ng/mL) and Ionomycin (e.g., 1 μ M).[7][11]
- Incubation: Incubate the co-culture plate for 12 to 72 hours at 37°C in a 5% CO₂ incubator. The incubation time will depend on the specific endpoint being measured (e.g., 12 hours for luciferase, 24-72 hours for cytokine production).[7][12]
- Endpoint Analysis: Proceed to one of the analysis protocols below.

Protocol 2: Measurement of Cytokine Production (IL-2, IFN- γ) by ELISA

This protocol quantifies the amount of secreted cytokines in the co-culture supernatant as a measure of T-cell activation.

Materials:

- Supernatant from the co-culture experiment (Protocol 1).
- Human IL-2 and IFN- γ ELISA kits.
- Microplate reader.

Procedure:

- Supernatant Collection: After the incubation period in Protocol 1, centrifuge the 96-well plate at 300-400 x g for 5 minutes.
- Sample Collection: Carefully collect the supernatant from each well without disturbing the cell pellet.
- ELISA Assay: Perform the ELISA for IL-2 and IFN- γ according to the manufacturer's instructions.
- Data Analysis: Measure the absorbance using a microplate reader and calculate the concentration of cytokines based on the standard curve. Increased cytokine levels in **BMS-1166** treated wells compared to the vehicle control indicate a reversal of PD-L1 mediated T-cell suppression.

Protocol 3: NFAT-Luciferase Reporter Assay

This protocol is for Jurkat/PD-1 cells that also contain an NFAT-driven luciferase reporter construct, providing a quantitative measure of T-cell receptor signaling.

Materials:

- Cell lysate from the co-culture experiment (Protocol 1).
- Luciferase assay reagent.
- Luminometer.

Procedure:

- **Cell Lysis:** After the incubation period (typically 12 hours for this assay), remove the supernatant. Lyse the cells directly in the wells according to the luciferase assay kit manufacturer's protocol.
- **Luciferase Reaction:** Add the luciferase substrate to the cell lysate.
- **Signal Measurement:** Measure the luminescence using a luminometer.
- **Data Analysis:** An increase in luciferase activity in the presence of **BMS-1166** indicates an enhancement of NFAT-driven transcription and T-cell activation.[7]

Protocol 4: Flow Cytometry Analysis of Activation Markers (CD69, CD25)

This protocol measures the surface expression of early (CD69) and late (CD25) activation markers on Jurkat cells.

Materials:

- Cells from the co-culture experiment (Protocol 1).
- Fluorochrome-conjugated antibodies against human CD3, CD69, and CD25.

- FACS buffer (PBS with 2% FBS).
- Flow cytometer.

Procedure:

- Cell Harvesting: After a 24-48 hour incubation, gently resuspend the cells and transfer them to V-bottom plates or FACS tubes.
- Staining: Wash the cells with FACS buffer. Stain the cells with anti-CD3, anti-CD69, and anti-CD25 antibodies for 30 minutes at 4°C in the dark.
- Washing: Wash the cells twice with FACS buffer to remove unbound antibodies.
- Acquisition: Resuspend the cells in FACS buffer and acquire the data on a flow cytometer.
- Data Analysis: Gate on the Jurkat T-cell population (e.g., based on forward and side scatter or a specific marker if the target cells are of a different lineage). Analyze the percentage of CD69+ and CD25+ cells within the Jurkat cell gate. An increase in the expression of these markers with **BMS-1166** treatment signifies enhanced T-cell activation.[13][14]

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